

Technical Guide: Physicochemical Properties of N-methyl-3-(phenoxymethyl)benzylamine

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Compound of Interest

Compound Name: *N-methyl-3-(phenoxymethyl)benzylamine*

Cat. No.: B1369985

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available physicochemical properties of **N-methyl-3-(phenoxymethyl)benzylamine**, with a focus on its melting and boiling points. Due to the limited availability of experimental data for this specific compound, this guide also includes information on structurally related molecules to provide a comparative context.

Core Physicochemical Data

Quantitative data on the physical properties of **N-methyl-3-(phenoxymethyl)benzylamine** is not extensively documented in publicly available literature. However, predicted and calculated values are available from some chemical suppliers and databases.

Property	Value	Source
Boiling Point	344.5°C at 760 mmHg	Calculated[1]
Melting Point	Data not available	N/A

For the purpose of comparison, the experimental physical properties of structurally similar compounds are presented below.

Compound	CAS Number	Melting Point (°C)	Boiling Point (°C)
N-Methyl-3-methylbenzylamine	39180-84-2	-30	207
N-Benzylmethylamine	103-67-3	-24	184-189

Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **N-methyl-3-(phoxymethyl)benzylamine** are not available in the cited literature, standardized methodologies are routinely employed for such characterizations.

Melting Point Determination (General Protocol)

A common method for determining the melting point of a solid compound is using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. The melting point is reported as this range.

Boiling Point Determination (General Protocol)

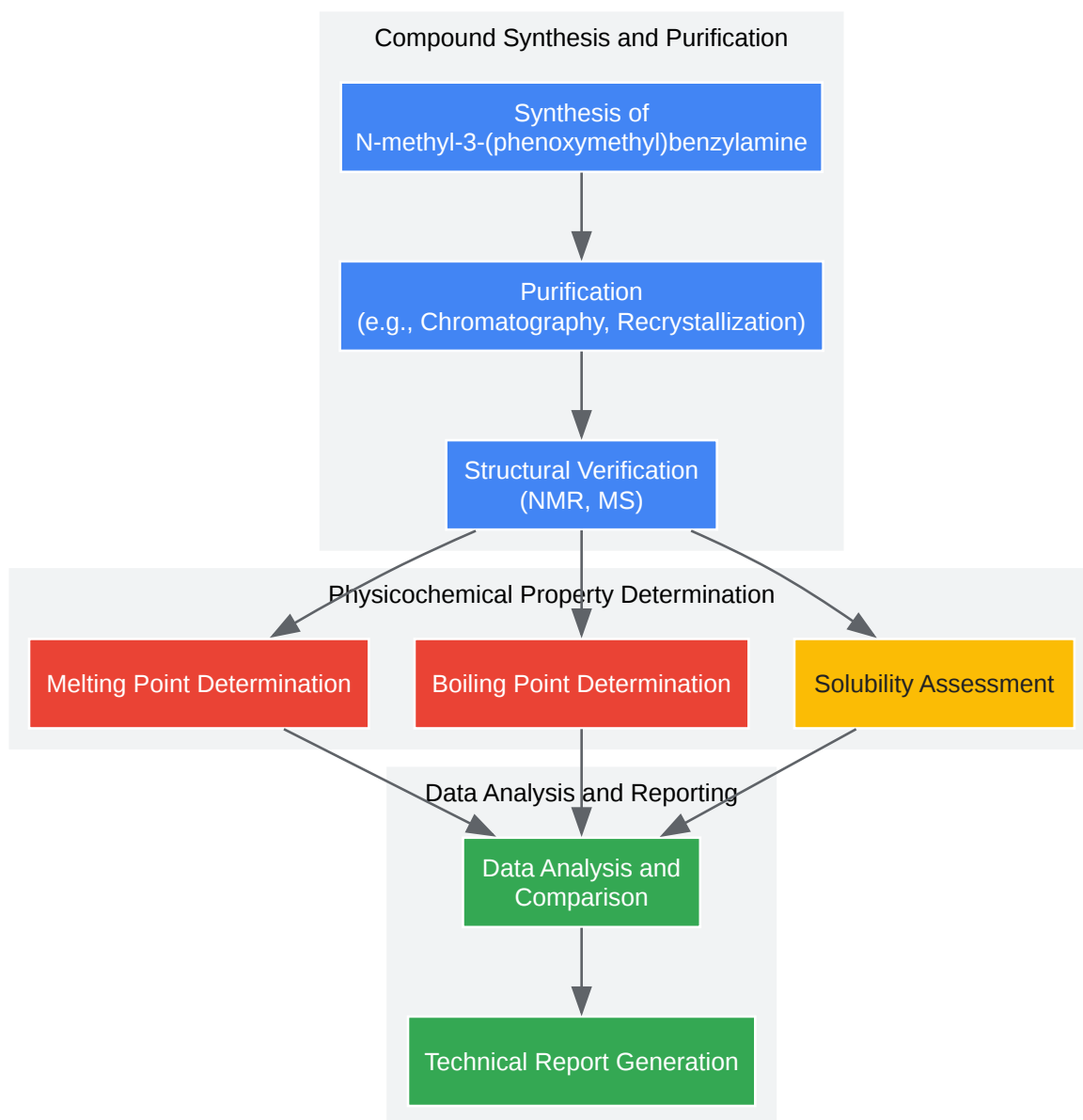
The boiling point of a liquid can be determined using distillation or a micro-method such as the Siwoloboff method.

Methodology (Distillation):

- **Apparatus Setup:** The liquid sample is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- **Heating:** The flask is heated gently.
- **Observation:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature at which the vapor temperature remains constant while the liquid is distilling is recorded as the boiling point. The atmospheric pressure should also be recorded, as the boiling point is pressure-dependent.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the characterization of a novel chemical compound's physical properties.



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References

- 1. 910037-24-0(N-Methyl-3-(phenoxymethyl)benzylamine) | Kuujia.com [pt.kuujia.com]
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